

Folenox: A Fragrance Compound, Not a Pharmaceutical Agent

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Compound of Interest

Compound Name: *Folenox*

Cat. No.: *B16111289*

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Extensive research has revealed that "**Folenox**" is a trade name for the chemical compound isolongifolene epoxide.[1][2] This substance is utilized as a fragrance ingredient in the cosmetics industry and is not a pharmaceutical drug or a compound currently under therapeutic investigation. The available data on **Folenox** pertains to its organoleptic properties, chemical and physical characteristics, and safety information as a fragrance agent.

There is no publicly available scientific literature, clinical trial data, or experimental research detailing any upstream or downstream biological effects, signaling pathways, or pharmacological mechanisms of action for **Folenox**. The initial request for an in-depth technical guide on its core effects for a scientific audience cannot be fulfilled as the foundational data for such a document does not exist.

The information available on **Folenox** is summarized below:

Chemical and Physical Properties

Property	Value
Chemical Name	Isolongifolene epoxide
CAS Number	67999-56-8
Odor Profile	Dry, woody, citrus, and herbal
Specific Gravity	0.99300 to 0.99900 @ 25.00 °C[1][2]
Refractive Index	1.49200 to 1.49700 @ 20.00 °C[1][2]
Flash Point	> 200.00 °F. TCC (> 93.33 °C.)[1][2]
Solubility	Insoluble in water; soluble in alcohol[1][2]

Safety Information

Folenox is classified as an irritant, with the potential to cause skin and eye irritation.[1] Standard safety precautions for handling fragrance materials are recommended.

Given that **Folenox** is a fragrance compound and not a therapeutic agent, there are no associated signaling pathways, experimental workflows for pharmacological testing, or quantitative data on biological effects to present in the requested format. The creation of diagrams using Graphviz is therefore not applicable.

It is recommended that researchers, scientists, and drug development professionals focus their inquiries on compounds with established or potential therapeutic properties for which scientific data is available.

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References

- 1. [isolongifolene epoxide, 67999-56-8 \[thegoodscentcompany.com\]](#)

- [2. isolongifolene epoxide \[thegoodscentscopy.com\]](#)
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